

# Application Note: Quantification of Acid Brown 425 Using High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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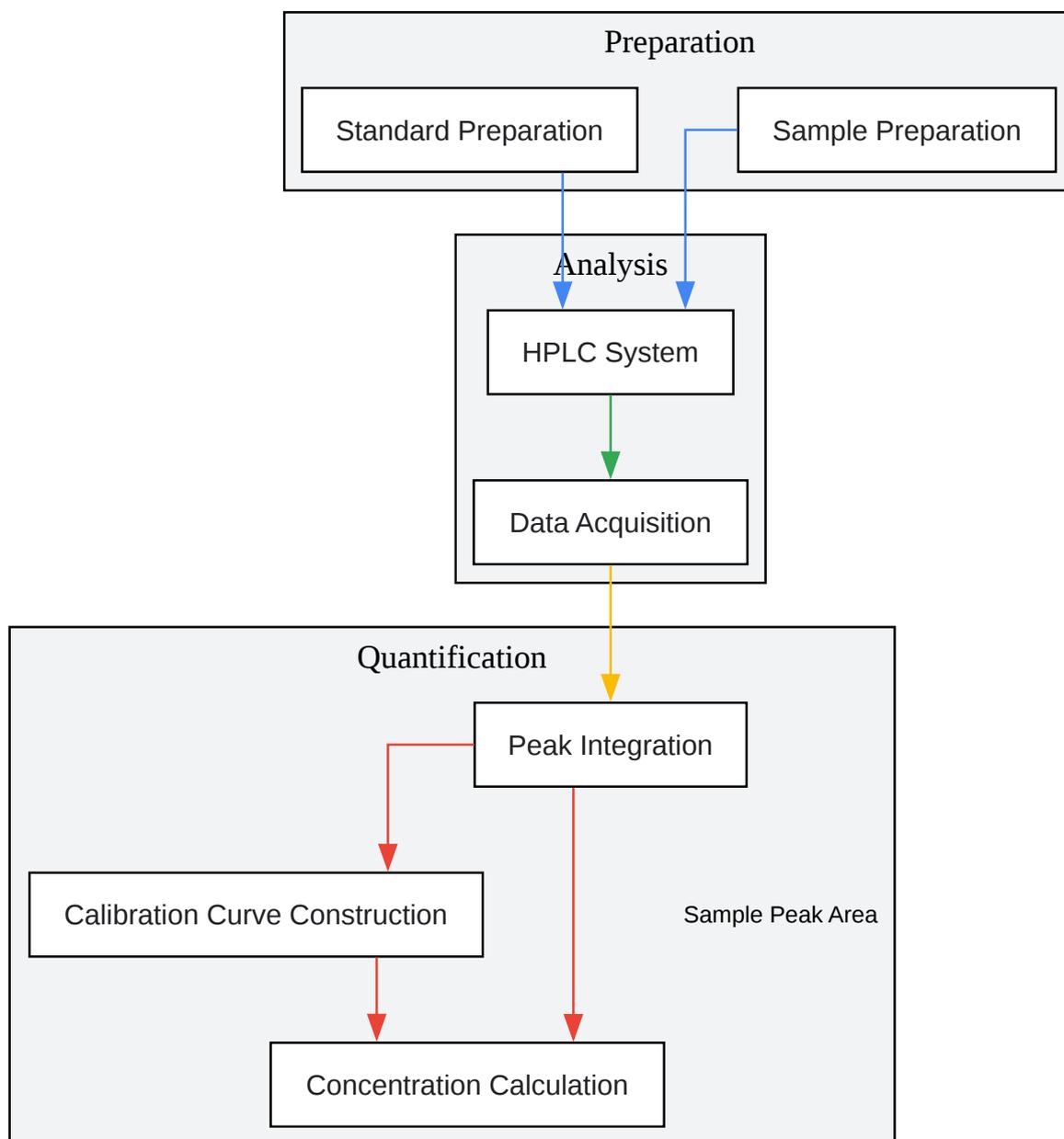
## Introduction

**Acid Brown 425** is a synthetic azo metal complex dye utilized in various industries, including textiles, leather, and paper manufacturing, for its coloring properties.<sup>[1][2][3]</sup> Consistent and accurate quantification of this dye in commercial products and environmental samples is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) offers a specific and sensitive method for the determination of **Acid Brown 425**.<sup>[1]</sup> This application note details a reverse-phase HPLC (RP-HPLC) method for the quantification of **Acid Brown 425**.

## Chemical Information

- Chemical Name: C.I. **Acid Brown 425**
- CAS Number: 119509-49-8<sup>[1][4]</sup>
- Chemical Class: Azo Metal Complex Dye<sup>[3]</sup>
- Appearance: Brown Powder<sup>[2][3]</sup>

## Experimental Workflow



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Caption: Experimental workflow for the quantification of **Acid Brown 425**.

## Experimental Protocols

### 1. Materials and Reagents

- **Acid Brown 425** reference standard ( $\geq 98\%$  purity)
- Acetonitrile (HPLC grade)
- Ammonium acetate (analytical grade)
- Deionized water (18.2 M $\Omega$ ·cm)
- Methanol (HPLC grade)
- 0.45  $\mu\text{m}$  syringe filters

## 2. Instrumentation

- A High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.
- Analytical column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu\text{m}$  particle size).
- Data acquisition and processing software.

## 3. Chromatographic Conditions

Parameter	Condition
Mobile Phase A	20 mM Ammonium acetate in water
Mobile Phase B	Acetonitrile
Gradient Elution	0-2 min: 10% B; 2-15 min: 10-90% B; 15-20 min: 90% B; 20-22 min: 90-10% B; 22-27 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 $\mu\text{L}$
Detection Wavelength	425 nm

#### 4. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Acid Brown 425** reference standard and dissolve it in 10 mL of a 50:50 (v/v) mixture of methanol and deionized water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, and 100 µg/mL) by serial dilution of the stock standard solution with the 50:50 methanol/water mixture.

#### 5. Sample Preparation

- Solid Samples (e.g., dyed textile):
  - Accurately weigh approximately 100 mg of the finely cut sample into a 50 mL centrifuge tube.
  - Add 20 mL of a 50:50 (v/v) mixture of methanol and deionized water.
  - Sonicate the sample for 30 minutes in an ultrasonic bath.
  - Centrifuge the mixture at 4000 rpm for 15 minutes.
  - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- Liquid Samples (e.g., wastewater):
  - Centrifuge the sample at 4000 rpm for 15 minutes to remove any particulate matter.
  - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial. If necessary, dilute the sample with the 50:50 methanol/water mixture to fall within the calibration range.

#### 6. Method Validation (Hypothetical Data)

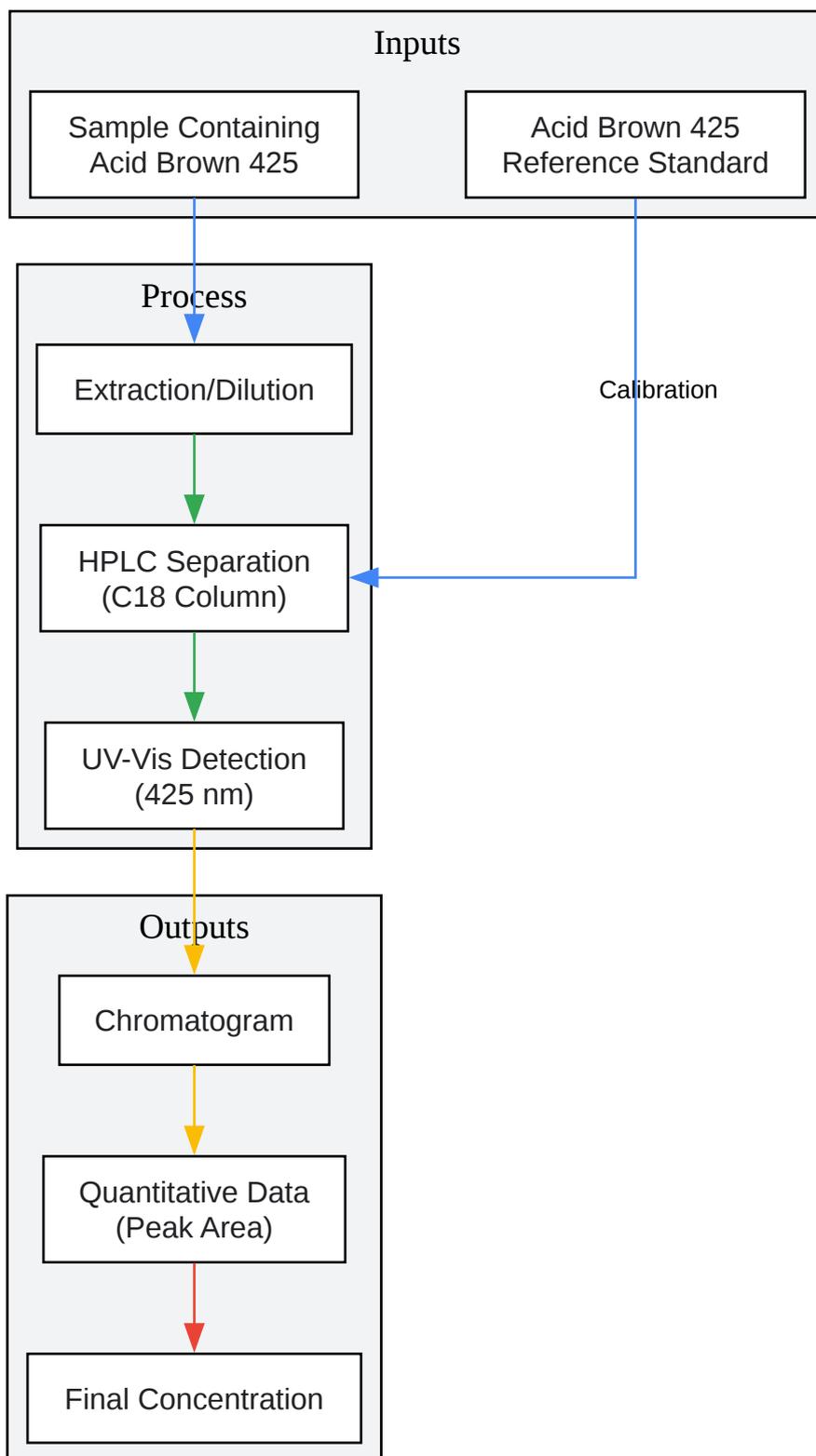
Parameter	Result
Linearity ( $r^2$ )	> 0.999
Limit of Detection (LOD)	0.2 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.7 $\mu\text{g/mL}$
Precision (%RSD)	< 2.0%
Accuracy (Recovery)	95 - 105%

## Quantitative Data

The following table summarizes hypothetical data obtained from the analysis of standard solutions and a sample preparation.

Sample ID	Retention Time (min)	Peak Area (mAU*s)	Concentration ( $\mu\text{g/mL}$ )
Standard 1	10.2	15,234	1.0
Standard 2	10.2	75,987	5.0
Standard 3	10.3	151,456	10.0
Standard 4	10.2	378,123	25.0
Standard 5	10.2	755,987	50.0
Standard 6	10.3	1,510,456	100.0
Sample 1	10.2	254,678	16.8

## Logical Relationship Diagram



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Caption: Logical relationship of the analytical process.

## Conclusion

The described HPLC method provides a reliable and robust approach for the quantification of **Acid Brown 425**. The method is specific, sensitive, and demonstrates good linearity, precision, and accuracy, making it suitable for routine quality control analysis in various industrial applications and for environmental monitoring.

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## References

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- 2. chembk.com [chembk.com]
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